

# Ethyl Phenethyl Acetal: A Comprehensive Technical Guide to its Olfactory Properties

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## Compound of Interest

Compound Name: *Ethyl phenethyl acetal*

Cat. No.: B150114

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## Introduction

**Ethyl phenethyl acetal**, also known by synonyms such as Acetaldehyde **ethyl phenethyl acetal** and Verdilyn, is a fragrance ingredient prized for its fresh, green, and floral olfactory profile. With the CAS number 2556-10-7, this acetal imparts a characteristic hyacinth and muguet character with leafy undertones, making it a valuable component in various fragrance compositions, particularly those aiming for a natural, blooming floral scent. This technical guide provides an in-depth exploration of the olfactory properties of **ethyl phenethyl acetal**, including its odor profile, available quantitative data, proposed synthesis, and the general mechanisms of its perception.

## Olfactory Profile and Physicochemical Properties

**Ethyl phenethyl acetal** possesses a distinct and multifaceted odor profile. It is consistently described as having a powerful and diffusive green, floral scent with a pronounced hyacinth character. Olfactory descriptors also include notes of muguet (lily-of-the-valley), leafy greenness, and a fresh, slightly mentholated nuance. This combination of scents allows it to be used to create a natural foliage effect and to add a green aspect to rose, lilac, and hyacinth fragrance compositions.[1][2]

## Quantitative Olfactory Data

While a specific, peer-reviewed odor detection or recognition threshold for **ethyl phenethyl acetal** in standard units (e.g., ppm, µg/L in air) is not readily available in the public domain, some semi-quantitative data has been reported. This data provides an indication of its relative potency and longevity.

Parameter	Value	Source
Relative Odor Impact	400	[3]
Odor Life on Smelling Strip	36 hours	[3]

Note: The "Relative Odor Impact" is a comparative measure and not an absolute threshold. The "Odor Life on a Smelling Strip" indicates the substantivity of the fragrance material.

## Physicochemical Data

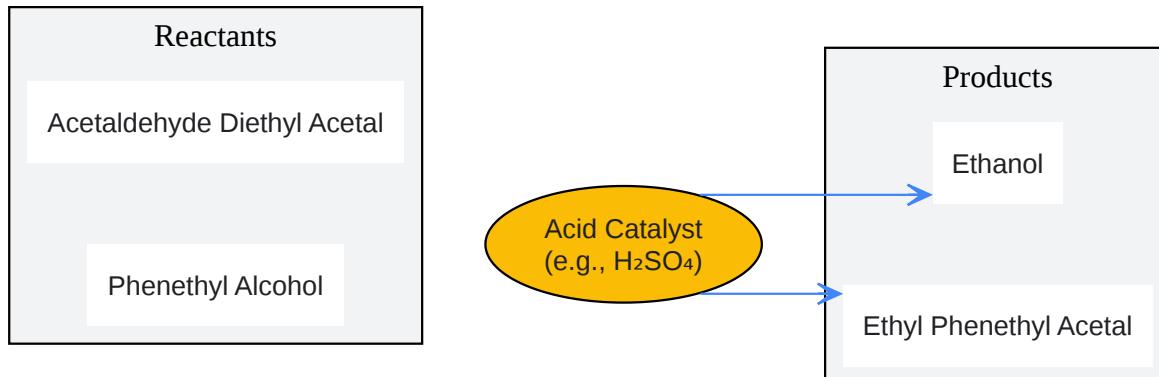
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub>
Molecular Weight	194.27 g/mol
CAS Number	2556-10-7
Appearance	Colorless liquid
Specific Gravity	0.953 - 0.961 @ 25°C
Refractive Index	1.478 - 1.483 @ 20°C
Flash Point	> 100 °C

## Experimental Protocols

### Proposed Synthesis of Ethyl Phenethyl Acetal

A specific, detailed experimental protocol for the synthesis of **ethyl phenethyl acetal** is not widely published. However, based on general principles of acetal synthesis, a plausible method involves the acid-catalyzed reaction of phenethyl alcohol with acetaldehyde diethyl acetal (1,1-diethoxyethane) or directly with acetaldehyde in the presence of ethanol.

## Reaction Scheme:

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Caption: Proposed synthesis of **Ethyl Phenethyl Acetal**.

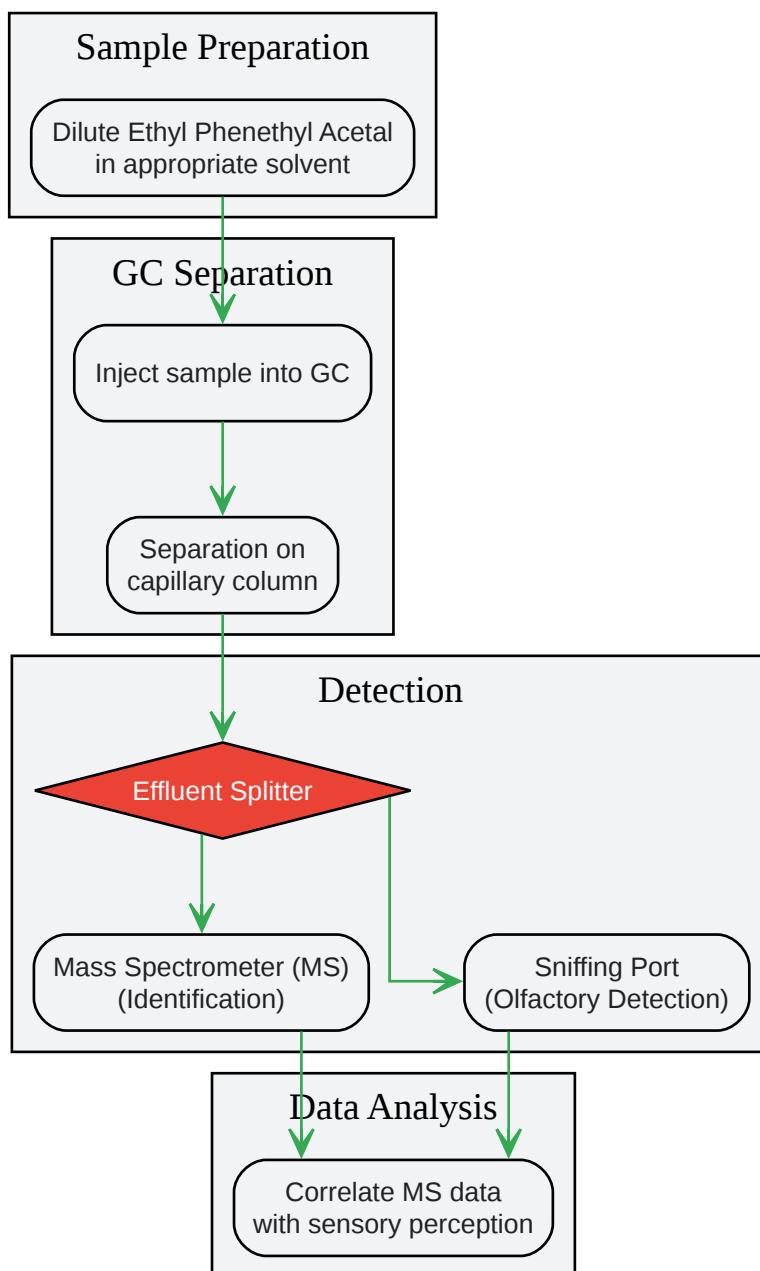
## Methodology:

- Reaction Setup: A reaction flask equipped with a magnetic stirrer, a reflux condenser, and a Dean-Stark trap is charged with phenethyl alcohol and a molar excess of acetaldehyde diethyl acetal. A suitable solvent such as toluene can be used to aid in the azeotropic removal of the ethanol byproduct.
- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added to the reaction mixture.
- Reaction: The mixture is heated to reflux. The reaction progress is monitored by observing the collection of ethanol in the Dean-Stark trap.
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The acid catalyst is neutralized with a weak base (e.g., sodium bicarbonate solution). The organic layer is washed with water and brine, then dried over an anhydrous salt (e.g., magnesium sulfate).
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation under vacuum to yield pure **ethyl phenethyl acetal**.

## Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a powerful technique for identifying the odor-active compounds in a sample. A general protocol for the analysis of a fragrance material like **ethyl phenethyl acetal** is as follows:

Experimental Workflow:



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Caption: Gas Chromatography-Olfactometry (GC-O) Workflow.

Methodology:

- Sample Preparation: A dilute solution of **ethyl phenethyl acetal** is prepared in a suitable solvent (e.g., ethanol or diethyl ether).
- Instrumentation: A gas chromatograph equipped with a column suitable for fragrance analysis (e.g., a non-polar or mid-polar capillary column) is used. The column effluent is split between a conventional detector, such as a mass spectrometer (MS) for chemical identification, and a heated sniffing port.
- Analysis: The sample is injected into the GC. A trained sensory panelist or an individual assessor sniffs the effluent from the sniffing port and records the odor descriptors and their intensity over time.
- Data Correlation: The retention times of the odor events are correlated with the peaks in the chromatogram from the MS detector to identify the compound responsible for each specific odor.

## Sensory Evaluation

Sensory evaluation is critical for characterizing the olfactory properties of a fragrance ingredient. A descriptive sensory analysis protocol would be appropriate for **ethyl phenethyl acetal**.

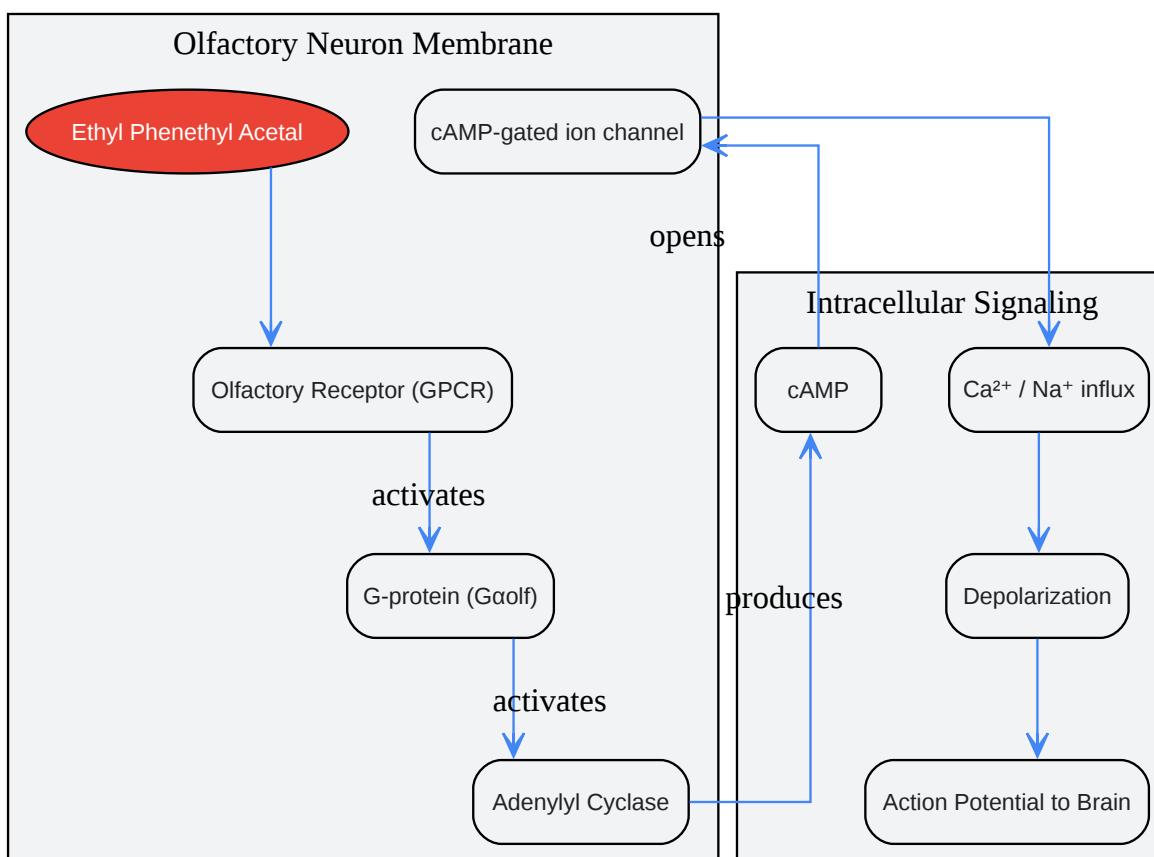
Methodology:

- Panel Selection and Training: A panel of trained sensory assessors is selected. They are trained on a lexicon of odor descriptors relevant to green and floral scents.
- Sample Preparation: Solutions of **ethyl phenethyl acetal** at various concentrations in an odorless solvent (e.g., dipropylene glycol) are prepared on smelling strips.
- Evaluation: Panelists evaluate the smelling strips in a controlled environment (odor-free, controlled temperature and humidity). They rate the intensity of various odor attributes (e.g., green, floral, hyacinth, leafy) on a labeled magnitude scale.

- Data Analysis: The sensory data is statistically analyzed to generate a sensory profile of the ingredient.

## Olfactory Signaling Pathway

The perception of **ethyl phenethyl acetal**, like all odorants, is initiated by its interaction with olfactory receptors in the nasal cavity. This triggers a signal transduction cascade that ultimately leads to the perception of smell in the brain. The following diagram illustrates the general G-protein coupled olfactory signaling pathway.



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